

Personal protective equipment for handling C.I. Pigment Red 52:1

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Compound of Interest

Compound Name: C.I. Pigment Red 52:1

Cat. No.: B100630

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Essential Safety and Handling Guide for C.I. Pigment Red 52:1

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **C.I. Pigment Red 52:1** in a laboratory setting. Adherence to these procedures is crucial for ensuring personnel safety and minimizing environmental impact.

Summary of Safety and Physical Data

For quick reference, the following table summarizes key quantitative data for **C.I. Pigment Red 52:1**.

Property	Value	Source
CAS Number	17852-99-2	[1]
Appearance	Red powder	[1]
Heat Resistance	180 °C	[1]
Density	1.68 g/cm ³	[1]
Acute Oral Toxicity (LD50, Rat)	> 1000 mg/kg bw (for the related substance Acid Red 52)	[2][3]
Occupational Exposure Limits (OELs)	No specific OELs have been established for C.I. Pigment Red 52:1. It is recommended to handle it as a substance with low toxicity, minimizing dust exposure.	[4][5]

Operational Plan: Safe Handling Protocol

Proper handling of **C.I. Pigment Red 52:1** is critical to prevent exposure and contamination. The following step-by-step protocol should be followed:

1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All handling of the powdered pigment should be conducted in a well-ventilated area, preferably within a chemical fume hood or a designated area with local exhaust ventilation to minimize dust inhalation.[6]
- Eye and Face Protection: Wear chemical safety goggles to protect against dust particles.[6]
- Hand Protection: Wear nitrile or neoprene gloves to prevent skin contact.[7][8][9] While specific permeation data for **C.I. Pigment Red 52:1** is not available, these materials offer good general chemical resistance.[7][9] Ansell's chemical resistance guide can be consulted for more information on glove selection.[8]

- Respiratory Protection: For operations that may generate significant dust, a NIOSH-approved N95 dust mask or a higher-level respirator should be worn.[\[6\]](#)
- Protective Clothing: A lab coat or other protective clothing should be worn to prevent contamination of personal clothing.[\[10\]](#)

2. Handling and Storage

- Minimizing Dust: Handle the pigment powder gently to avoid creating dust clouds.[\[6\]](#) Use scoops or spatulas for transferring the powder.
- Work Surface: Cover the work surface with a disposable liner to facilitate easy cleanup.
- Storage: Store **C.I. Pigment Red 52:1** in a tightly sealed, clearly labeled container in a cool, dry, and dark place.[\[10\]](#) Avoid exposure to direct sunlight.[\[10\]](#)
- Hygiene: Do not eat, drink, or smoke in the handling area.[\[6\]](#) Wash hands thoroughly with soap and water after handling the pigment.[\[11\]](#)

Emergency Plan: Accidental Release

In the event of a spill, follow these procedures:

- Evacuate and Secure: Evacuate the immediate area of the spill. Restrict access to the area.
- Ventilate: Ensure the area is well-ventilated.
- Personal Protective Equipment: Before cleaning up, ensure you are wearing the appropriate PPE as described above.
- Cleanup:
 - For small spills, gently sweep or vacuum the spilled powder. Avoid dry sweeping which can generate dust. If necessary, lightly moisten the powder with water to minimize dust generation.
 - Place the collected material into a sealed, labeled container for disposal.

- Decontamination: Clean the spill area thoroughly with a wet cloth or paper towels. Dispose of cleaning materials in the same sealed container as the spilled pigment.

Disposal Plan

Proper disposal of **C.I. Pigment Red 52:1** and contaminated materials is essential to prevent environmental contamination.

- Waste Collection: All waste materials, including unused pigment, contaminated PPE, and cleaning materials, should be collected in a clearly labeled, sealed container.
- Waste Classification: While some sources suggest that **C.I. Pigment Red 52:1** is not classified as a hazardous waste, it is crucial to consult and adhere to all local, state, and federal regulations regarding the disposal of chemical waste.^[5]
- Disposal Route: Dispose of the waste through an approved chemical waste disposal service. Do not dispose of it in the regular trash or down the drain.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **C.I. Pigment Red 52:1** from receipt to disposal.

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